Technical Guide: Triphenyltin Hydroxide-d15 (Fentin Hydroxide-d15)

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Compound of Interest

Compound Name:	*Triphenyltin Hydroxide-d15*
Cat. No.:	*B13836814*

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Chemical Characterization, Synthesis, and Application in Isotope Dilution Mass Spectrometry

Executive Summary

Triphenyltin Hydroxide-d15 (TPTH-d15), also known as Fentin Hydroxide-d15, is a high-purity stable isotope-labeled organotin compound.[1] It serves as the definitive Internal Standard (IS) for the quantification of fentin hydroxide residues in agricultural commodities (e.g., potatoes, sugar beets) and environmental matrices.

By replacing the 15 hydrogen atoms on the three phenyl rings with deuterium (

), TPTH-d15 achieves a mass shift of +15 Da relative to the native analyte. This shift allows for precise differentiation in mass spectrometry while maintaining identical chromatographic retention behavior, thereby correcting for matrix effects, ionization suppression, and extraction inefficiencies in complex residue analysis.

Chemical Identity & Specifications

Unlike common reagents, deuterated organotins often lack a unique, globally harmonized CAS number in public registries. They are frequently referenced by the CAS number of their unlabeled parent compound or their immediate precursor (Triphenyltin Chloride-d15).

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Core Identifiers

Parameter	Specification	Notes
Chemical Name	Triphenyl-d15-tin Hydroxide	
Synonyms	Fentin hydroxide-d15; Hydroxytriphenyltin-d15	
Parent CAS	76-87-9	Refers to unlabeled TPTH.[2] [3]
Labeled CAS	Not Assigned / Proprietary	See 358731-92-7 (Triphenyltin Chloride-d15) for the precursor.
Chemical Formula		The hydroxyl proton (H) is exchangeable and typically not deuterated.
Molecular Weight	382.12 g/mol	Unlabeled MW is ~367.03 g/mol .
Isotopic Purity	atom D	Critical to prevent isobaric interference with the M+2 isotope of native Tin ( ).
Appearance	White to off-white solid	
Solubility	Dichloromethane, Methanol, Acetone	Insoluble in water (hydrophobic).

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> *Critical Note on CAS Numbers: Researchers purchasing this material will often find it cataloged under the parent CAS (76-87-9) with a specific product code indicating isotopic labeling. The CAS 358731-92-7 refers to Triphenyltin Chloride-d15, which hydrolyzes to the hydroxide form in aqueous basic media.*

Synthesis & Isotopic Logic

The synthesis of TPTH-d15 requires a controlled Grignard reaction sequence to ensure full deuteration of the phenyl rings. The choice of a d15-label (perdeuterated rings) rather than a d5-label (single ring) is deliberate: it moves the precursor ion mass sufficiently away from the natural isotopic envelope of Tin (

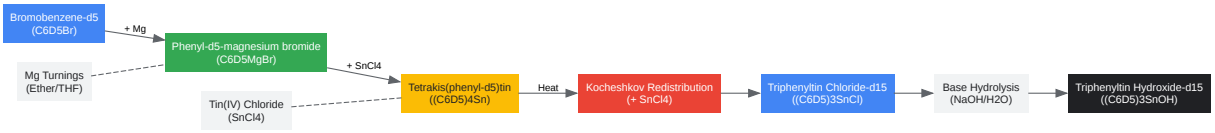
), which has many stable isotopes (

to

).

Synthesis Workflow

The following diagram illustrates the conversion of Bromobenzene-d5 to TPTH-d15.



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Figure 1: Step-wise synthesis of **Triphenyltin Hydroxide-d15** via Grignard reagent and Kocheshkov redistribution.

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Analytical Application: Isotope Dilution Mass Spectrometry (IDMS)

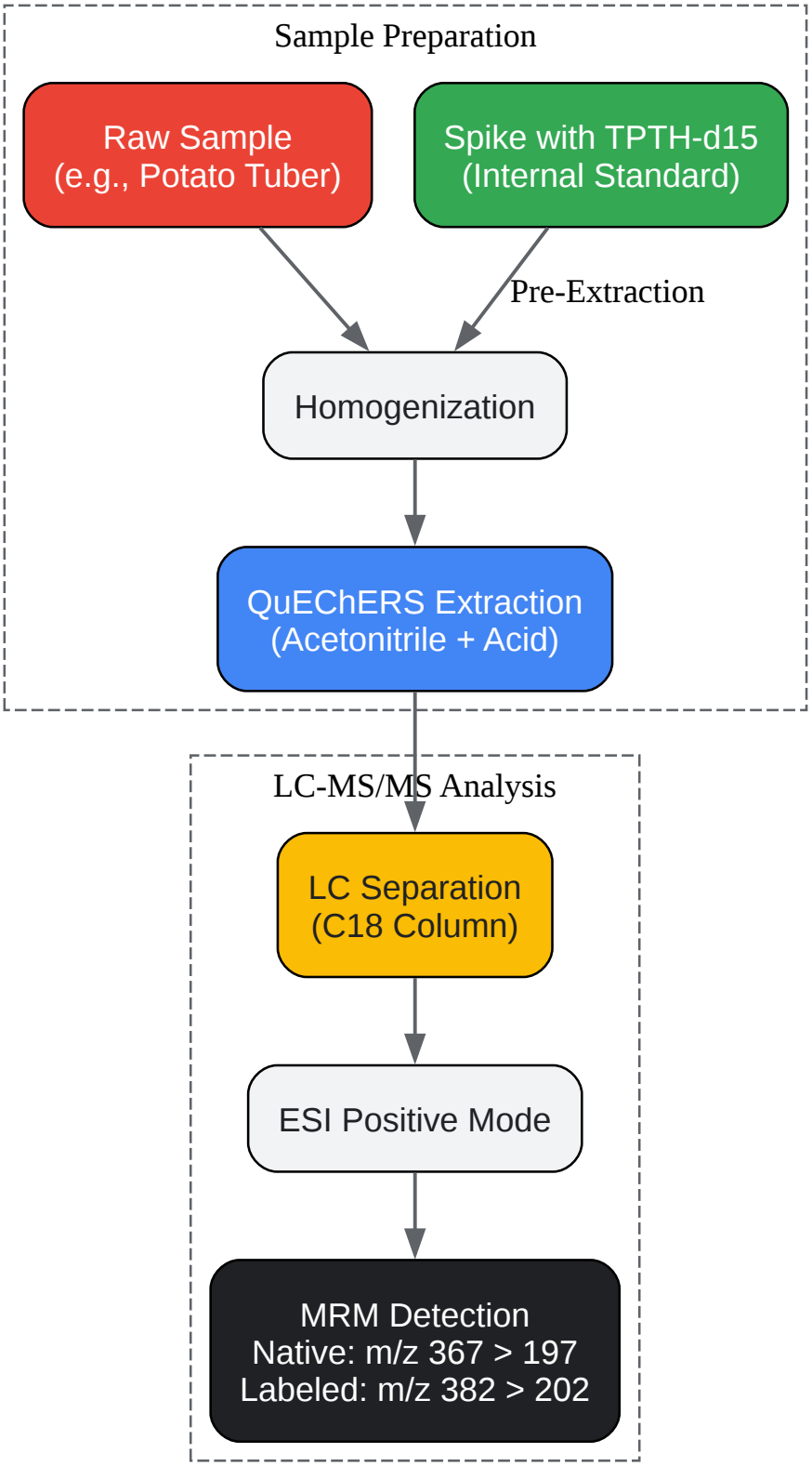
The primary utility of TPTH-d15 is in Isotope Dilution Mass Spectrometry (IDMS). Organotin analysis is notoriously difficult due to:

- Adsorption: Organotins stick to glass and plastic surfaces.
- Matrix Effects: Co-eluting compounds in crops (chlorophyll, lipids) suppress ionization in the MS source.

Mechanism of Error Correction

Because TPTH-d15 is chemically identical to the target analyte (TPTH) but distinct in mass, it experiences the exact same extraction losses and ionization suppression. By spiking the sample before extraction, the ratio of the Native/Labeled signals provides a self-corrected concentration.

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Figure 2: IDMS workflow ensuring compensation for matrix effects and recovery losses.

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Experimental Protocol: Determination of Fentin Hydroxide in Crops

This protocol is adapted from the EU Reference Laboratories for Residues of Pesticides methods.[4]

Reagents

- Internal Standard: **Triphenyltin Hydroxide-d15** (10 µg/mL in Methanol).
- Extraction Solvent: Acetonitrile containing 1% Formic Acid (Acidification is crucial to keep TPTH in the ionized/soluble state and prevent adsorption).
- Buffer: Citrate buffer salts (QuEChERS EN 15662).

Step-by-Step Methodology

- Sample Weighing: Weigh 10.0 g of homogenized sample (e.g., potato) into a 50 mL centrifuge tube.
- IS Addition: Add 100 µL of TPTH-d15 solution. Vortex for 30 seconds. Allow to equilibrate for 15 minutes.
- Extraction: Add 10 mL of Acetonitrile (with 1% Formic Acid). Shake vigorously for 1 minute.
- Partitioning: Add QuEChERS salts (4g $MgSO_4$, 1g NaCl, 1g NaCitrate, 0.5g $Na_2HCitrate$). Shake immediately for 1 minute.
- Centrifugation: Centrifuge at 3000 RCF for 5 minutes.
- Cleanup (Optional): Transfer aliquot to dSPE tube (PSA/C18). Note: Avoid PSA if pH rises too high, as organotins are pH sensitive. C18 only is preferred.
- Analysis: Inject 5 µL into LC-MS/MS.

LC-MS/MS Parameters

- Column: C18 (e.g., Zorbax Eclipse XDB), 2.1 x 50 mm, 3.5 µm.[4]

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- Mobile Phase A: 5mM Ammonium Formate in Water + 0.1% Formic Acid.[4]
- Mobile Phase B: Methanol + 0.1% Formic Acid.[4]
- Gradient: 5% B to 95% B over 10 minutes.

MRM Transitions (Quantification):

- TPTH (Native): Precursor

  Product

  (Sn-Phenyl fragment).
- TPTH-d15 (IS): Precursor

  Product

  (Sn-Phenyl-d5 fragment).

Handling, Stability & Safety

- Toxicity: Like all organotins, TPTH-d15 is toxic. It is an endocrine disruptor and severe eye irritant. Handle in a fume hood.
- Stability:
  - Solid State: Stable for >2 years at -20°C.
  - Solution: Organotins can degrade on glass surfaces over time. Use silanized glass or polypropylene vials.
  - pH Sensitivity: TPTH converts to the oxide/dimer form in basic conditions. Always maintain acidic conditions (0.1% Formic Acid) in solvents to keep the monomeric hydroxide/cationic form stable.

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